

Platelet Aggregation Inhibition by (-)-Vinigrol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Vinigrol

Cat. No.: B1683060

[Get Quote](#)

Abstract

(-)-Vinigrol, a unique diterpenoid natural product first isolated from the fungus *Virgaria nigra*, has demonstrated a range of biological activities, including antihypertensive and anti-inflammatory effects.^[1] Notably, it has been identified as an inhibitor of platelet aggregation.^[1] ^[2]^[3] This technical guide provides an in-depth overview of the mechanism of action, relevant signaling pathways, experimental protocols, and quantitative data related to the inhibition of platelet aggregation by **(-)-Vinigrol**. It is intended for researchers, scientists, and professionals in the field of drug development.

Mechanism of Action: Targeting Protein Disulfide Isomerase (PDI)

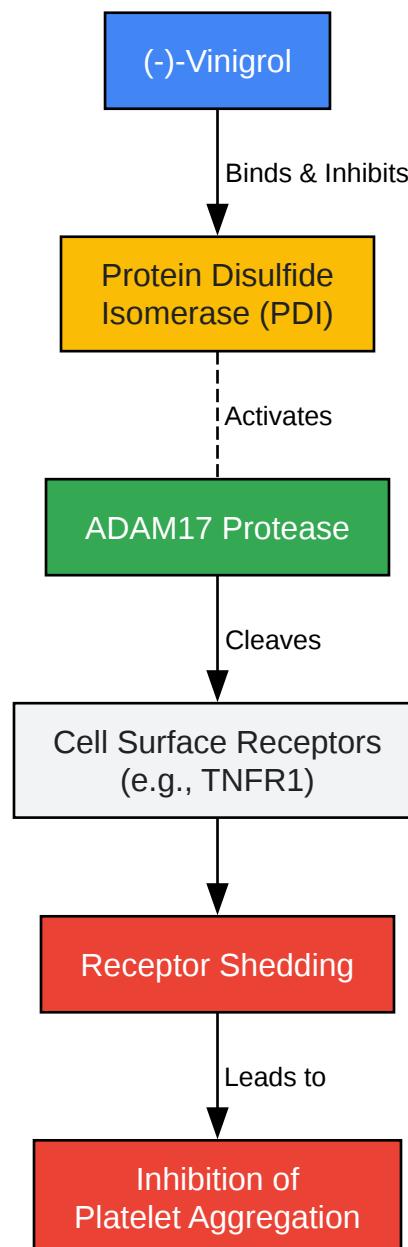
Recent studies have elucidated that the direct molecular target of **(-)-Vinigrol** is Protein Disulfide Isomerase (PDI), an enzyme involved in protein folding and maturation on the cell surface.^[4] The inhibitory action of **(-)-Vinigrol** on platelet aggregation is linked to its interaction with PDI.

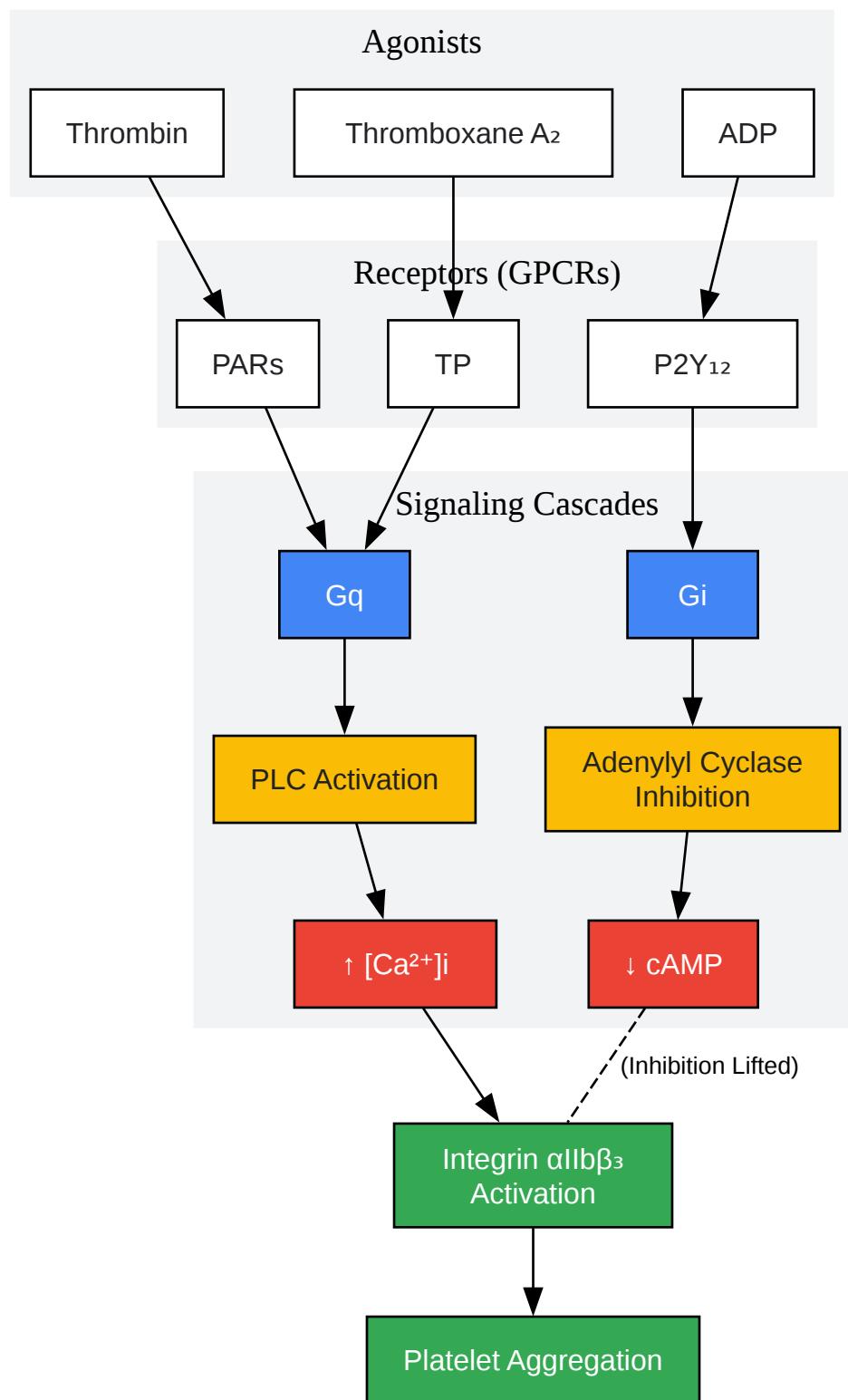
The proposed mechanism involves the following steps:

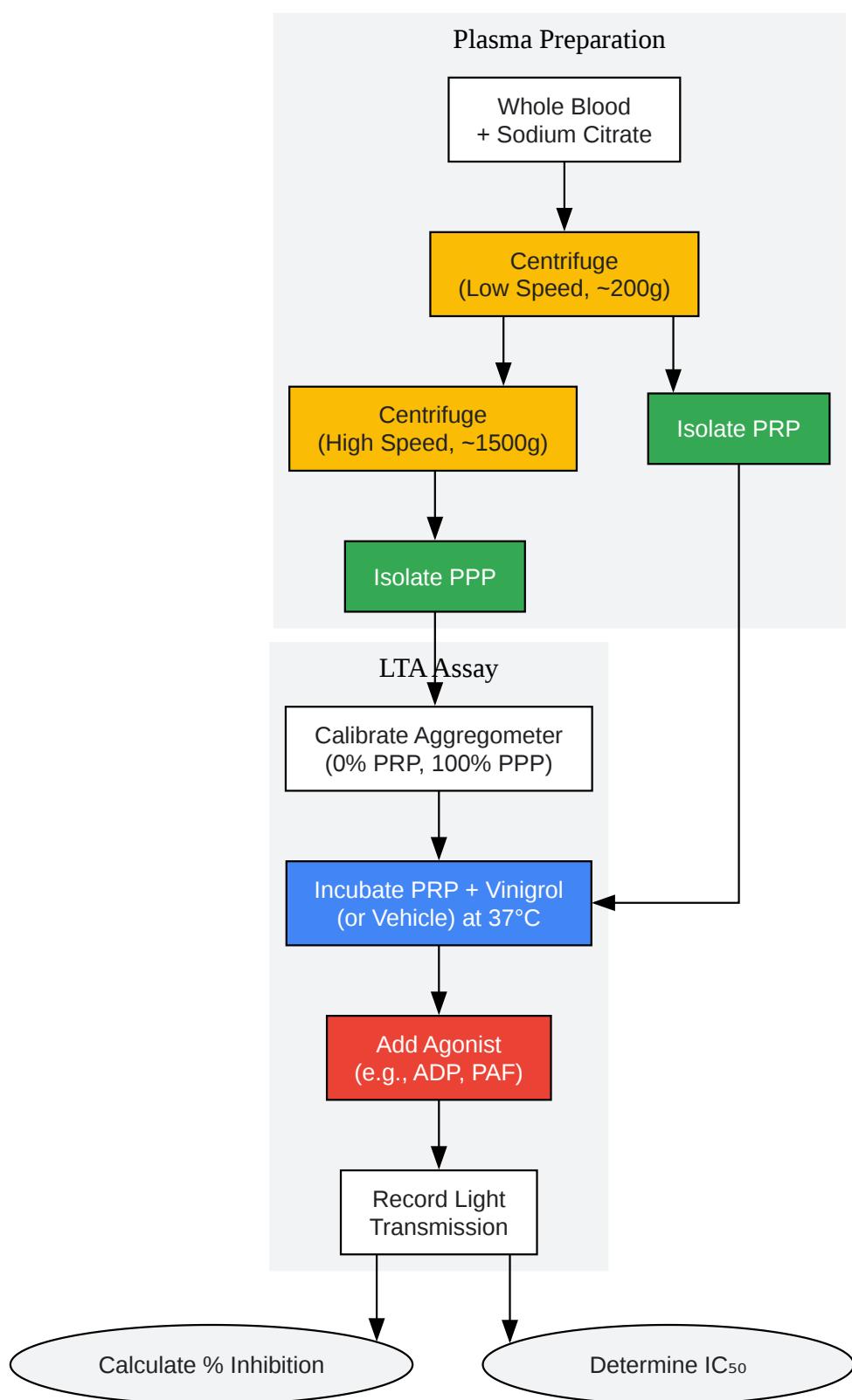
- Binding and Inhibition: **(-)-Vinigrol** binds to the b' domain of PDI, inhibiting its enzymatic activities (reduction, oxidation, isomerization).^[4]

- ADAM17 Activation: Inhibition of PDI by **(-)-Vinigrol** leads to the activation of the protease ADAM17 (A Disintegrin and Metalloproteinase 17).[4]
- Receptor Shedding: Activated ADAM17 then mediates the shedding of cell surface receptors, such as the tumor necrosis factor receptor 1 (TNFR1).[4]

While the direct link to platelet aggregation is still under investigation, PDI is known to be involved in processes crucial for platelet function.[4] By targeting PDI, **(-)-Vinigrol** initiates a signaling cascade that interferes with normal platelet activation and aggregation processes.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. blogs.rsc.org [blogs.rsc.org]
- 2. Vinigrol, a novel antihypertensive and platelet aggregation inhibitory agent produced by a fungus, *Virgaria nigra*. I. Taxonomy, fermentation, isolation, physicochemical and biological properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Total Synthesis of Vinigrol - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Vinigrol Targets Protein Disulfide Isomerase to Block Inflammatory Response---Chinese Academy of Sciences [english.cas.cn]
- To cite this document: BenchChem. [Platelet Aggregation Inhibition by (-)-Vinigrol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1683060#platelet-aggregation-inhibition-by-vinigrol\]](https://www.benchchem.com/product/b1683060#platelet-aggregation-inhibition-by-vinigrol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com